

Sutezolid less-than-proportional Cmax increase

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Compound Focus: Sutezolid

CAS No.: 168828-58-8

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Sutezolid's Pharmacokinetic Profile

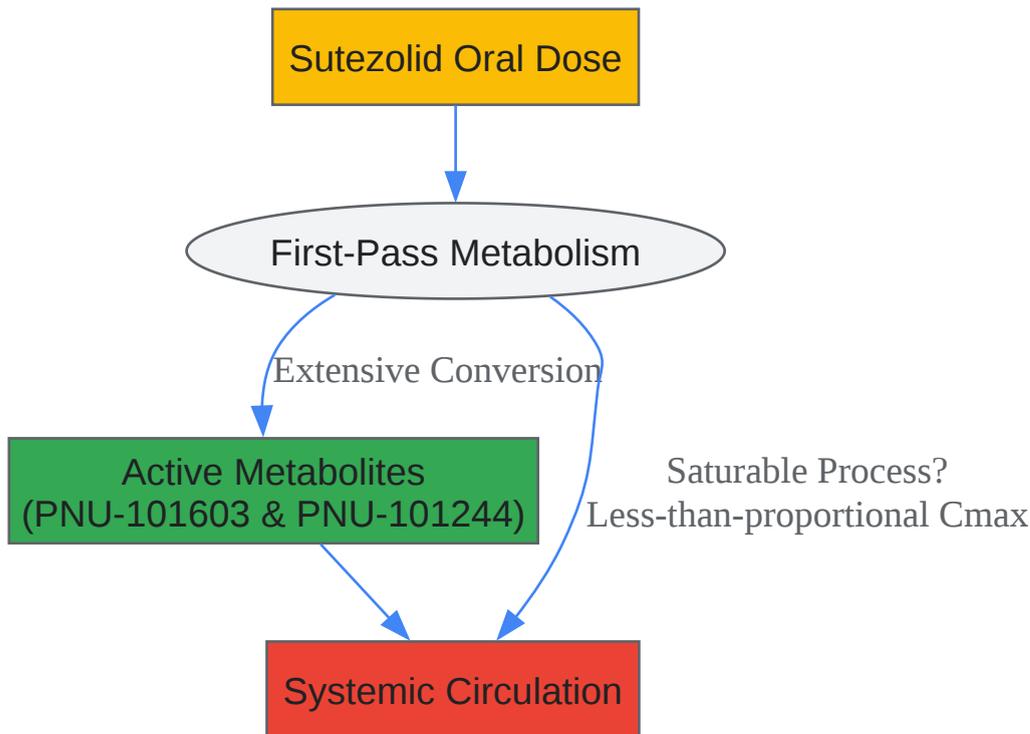
The table below summarizes key pharmacokinetic observations for **Sutezolid** and its metabolites from a single-ascending-dose study:

Compound	Cmax Increase (300 mg to 1800 mg)	AUC (AUClast/AUCinf) Increase	Primary Metabolites
Sutezolid (Parent)	Less-than-proportional [1]	Proportional [1]	PNU-101603 (sulfoxide), PNU-101244 (sulfone) [1]
PNU-101603 (Sulfoxide)	Less-than-proportional [1]	Proportional [1]	-
PNU-101244 (Sulfone)	Less-than-proportional [1]	Proportional [1]	-

The data indicates that while peak drug levels (Cmax) do not rise proportionally with dose, the total drug exposure over time (AUC) does. This suggests that the drug's absorption or first-pass metabolism may become saturated or less efficient at higher doses, limiting the rate at which the drug enters the bloodstream but not the overall extent of exposure [1].

Mechanism & Experimental Context

The observed pharmacokinetics are likely influenced by **Sutezolid**'s metabolic pathway.



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Diagram Title: Sutezolid Metabolism & Cmax Saturation Pathway

- **Metabolism:** Sutezolid undergoes extensive first-pass metabolism, primarily by flavin-containing monooxygenases, to form its two main active metabolites, PNU-101603 and PNU-101244 [1]. The sulfoxide metabolite (PNU-101603) typically reaches plasma concentrations several times higher than the parent compound [2].
- **Saturable Process:** The less-than-proportional increase in Cmax suggests that the process of absorption or initial metabolism may be **saturable** [1]. As the oral dose increases, these systems may become less efficient, leading to a slower rate of absorption and thus a blunted peak concentration.

Key Takeaways for Researchers

- **Expected Behavior:** A less-than-proportional rise in Cmax with increasing single doses (from 300 mg to 1800 mg) is an inherent property of Sutezolid's current formulation and should be factored into dose selection and projection models [1].

- **Efficacy Implications:** Do not interpret the non-linear Cmax as a failure to achieve higher exposure. The **total exposure (AUC) increases proportionally** with dose, which may be a more critical driver of efficacy for time-dependent antibiotics [1].
- **Dosing Strategy:** Twice-daily (BID) dosing may provide more sustained concentrations above the MIC than once-daily (QD) dosing, potentially enhancing efficacy against intracellular bacteria, as the parent **Sutezolid** is primarily responsible for this activity [2].

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References

1. Single Ascending-Dose Study To Evaluate the Safety ... [pmc.ncbi.nlm.nih.gov]
2. Population Pharmacokinetic/Pharmacodynamic Analysis of ... [pmc.ncbi.nlm.nih.gov]

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